Application Note: Synthesis Protocols Using 1-(2-Aminoethoxy)-3-bromobenzene Hydrochloride

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Compound of Interest

Compound Name:	*1-(2-Aminoethoxy)-3-bromobenzene hydrochloride*
CAS No.:	*1193388-09-8*
Cat. No.:	*B1522101*

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Compound Profile & Utility

1-(2-Aminoethoxy)-3-bromobenzene hydrochloride is a bifunctional building block widely utilized in medicinal chemistry, particularly in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and fragment-based drug discovery. Its structure features a stable ether linkage connecting an aryl bromide (for cross-coupling) and a primary amine (for amide/reductive amination), making it an ideal "linker" unit.

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Property	Detail
Chemical Name	1-(2-Aminoethoxy)-3-bromobenzene hydrochloride
Synonyms	2-(3-Bromophenoxy)ethanamine HCl; 3-(2-Aminoethoxy)bromobenzene HCl
CAS Number	1193388-09-8 (HCl salt); 926211-83-8 (Free base)
Molecular Formula	$C_8H_{10}BrNO$[1] · HCl
Molecular Weight	252.54 g/mol
Physical State	White to off-white solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM
Key Functionality	Aryl Bromide: Suzuki/Buchwald coupling handle.Primary Amine: Amide coupling/nucleophilic handle.

Synthesis of the Building Block (The "Make")

Note: While commercially available, in-house synthesis is often required for scale-up or stable isotope labeling.

Method A: The Mitsunobu Route (High Purity)

This route is preferred for small-to-medium scale (mg to g) as it avoids the formation of dialkylated byproducts common in direct alkylation.

Reagents: 3-Bromophenol, N-Boc-ethanolamine, Triphenylphosphine (PPh_3), DIAD (Diisopropyl azodicarboxylate).

Step-by-Step Protocol:

- Setup: In a flame-dried round-bottom flask under N_2, dissolve 3-bromophenol (1.0 eq) and N-Boc-ethanolamine (1.2 eq) in anhydrous THF (0.1 M).

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- Addition: Add PPh_3 (1.5 eq). Cool the solution to 0°C.
- Reaction: Dropwise add DIAD (1.5 eq) over 20 minutes. Allow the reaction to warm to room temperature (RT) and stir for 12–16 hours.
- Workup: Concentrate in vacuo. Triturate the residue with Et_2O/Hexane (1:4) to precipitate triphenylphosphine oxide (TPPO). Filter and concentrate the filtrate.
- Purification: Flash column chromatography (Hexane/EtOAc) yields the N-Boc intermediate (CAS 1098107-26-6).
- Deprotection: Dissolve the intermediate in 4M HCl in Dioxane. Stir at RT for 2 hours. A white precipitate (the product) will form.
- Isolation: Filter the solid, wash with Et_2O, and dry under vacuum.

Method B: Alkylation Route (Scalable)

Reagents: 3-Bromophenol, N-(2-Bromoethyl)phthalimide, K_2CO_3, DMF, Hydrazine hydrate.

- Alkylation: React 3-bromophenol with N-(2-bromoethyl)phthalimide (1.1 eq) and K_2CO_3 (2.0 eq) in DMF at 80°C for 16h. Pour into water, filter the solid phthalimide intermediate.
- Deprotection: Reflux the intermediate with hydrazine hydrate (3.0 eq) in Ethanol for 4h.
- Salt Formation: Cool, filter off phthalhydrazide byproduct. Acidify filtrate with HCl to crystallize the target hydrochloride salt.

Downstream Application Protocols (The "Use")

Strategic Workflow: The "Amide-First" Approach

Critical Insight: Free primary amines can coordinate to Palladium (Pd), poisoning catalysts used in cross-coupling. Therefore, it is strongly recommended to perform the Amide Coupling (Step 1) before the Suzuki/Buchwald Coupling (Step 2), effectively "masking" the amine as a non-coordinating amide.

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Figure 1: Recommended "Amide-First" synthetic workflow to prevent catalyst poisoning.

Protocol 1: Chemo-Selective Amide Coupling

Objective: Couple the amine terminus to a carboxylic acid (e.g., E3 ligase ligand) while preserving the aryl bromide.

Reagents:

- Carboxylic Acid Partner (1.0 eq)
- 1-(2-Aminoethoxy)-3-bromobenzene HCl (1.1 eq)
- HATU (1.2 eq) or EDC/HOBt
- DIPEA (Diisopropylethylamine) (3.0–4.0 eq)
- Solvent: DMF or DMF/DCM (1:1)

Procedure:

- Activation: Dissolve the Carboxylic Acid and HATU in dry DMF. Stir for 5 minutes at RT to activate the acid.
- Neutralization: In a separate vial, dissolve the 1-(2-Aminoethoxy)-3-bromobenzene HCl in minimal DMF. Add 2.0 eq of DIPEA to free-base the amine in situ.
  - Expert Tip: Do not add the HCl salt directly to the activation mixture without DIPEA, as the acidity can inhibit coupling.
- Coupling: Add the amine solution to the activated acid mixture. Add the remaining DIPEA (1.0–2.0 eq) to ensure pH ~8.

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- Monitoring: Stir at RT for 1–4 hours. Monitor by LCMS (Look for Br isotope pattern: M and M+2 peaks of equal height).
- Workup: Dilute with EtOAc, wash with 1N HCl (mildly, to remove excess DIPEA/amine), sat. $NaHCO_3$, and brine. Dry over Na_2SO_4.

Protocol 2: Suzuki-Miyaura Cross-Coupling

Objective: Functionalize the aryl bromide end after amide coupling.

Reagents:

- Amide-Bromide Intermediate (from Protocol 1) (1.0 eq)
- Boronic Acid/Pinacol Ester Partner (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq) or $Pd(PPh_3)_4$
- Base: K_2CO_3 (3.0 eq) or Cs_2CO_3
- Solvent: 1,4-Dioxane/Water (4:1)

Procedure:

- Degassing: Charge a microwave vial or flask with the Intermediate, Boronic Acid, and Base. Suspend in Dioxane/Water. Sparge with Argon/N_2 for 10 minutes (Critical for Pd longevity).
- Catalyst Addition: Add $Pd(dppf)Cl_2 \cdot DCM$ quickly under positive inert gas pressure. Cap the vessel.
- Reaction: Heat to 80–90°C (oil bath) or 100°C (microwave, 30 min).
- Workup: Filter through a Celite pad to remove Pd black. Dilute with EtOAc/Water. Extract and purify by column chromatography.

Troubleshooting Table:

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Issue	Probable Cause	Solution
Low Yield in Step 1	HCl salt not neutralized.	Ensure DIPEA is >2.5 eq relative to the HCl salt.
No Reaction in Step 2	Catalyst poisoning by free amine.	Ensure Step 1 (Amide formation) was complete. If using free amine, use N-Boc protected bromide instead.
Debromination (Ar-H)	Hydride source present / Overheating.	Use milder base (K_3PO_4), lower temp, or switch solvent to Toluene/EtOH.

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